

Application Notes and Protocols for GSK1482160 In Vivo Studies

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Compound of Interest

Compound Name: GSK1482160

CAS No.: 1695551-19-9

Cat. No.: B607767

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK1482160 is a potent, orally bioavailable, and blood-brain barrier-penetrant negative allosteric modulator of the P2X7 receptor (P2X7R).^[1] The P2X7 receptor, an ATP-gated ion channel, plays a significant role in inflammatory and neuropathic pain signaling, as well as neuroinflammation.^{[1][2]} As a negative allosteric modulator, **GSK1482160** reduces the efficacy of ATP at the P2X7 receptor without altering its affinity, thereby inhibiting downstream signaling cascades, such as the release of interleukin-1 β (IL-1 β).^{[1][3]} These characteristics make **GSK1482160** a valuable tool for in vivo investigations into the therapeutic potential of P2X7R modulation in various disease models.

Data Presentation: In Vivo Dosage Summary

The following table summarizes the reported in vivo dosages of **GSK1482160** across different preclinical models. This information is intended to serve as a guide for designing future in vivo studies.

Animal Model	Indication	Route of Administration	Dosage	Dosing Schedule	Outcome
Rat	Chronic Inflammatory Joint Pain (CFA-induced)	Oral (p.o.)	5, 20, and 50 mg/kg	Twice daily for 5 days	Analgesic effect comparable to Celecoxib at 50 mg/kg. [1]
Rat	Neuropathic Pain (Chronic Constriction Injury)	Oral (p.o.)	20 mg/kg	Twice daily for 8 days	Significantly reversed mechanical allodynia. [1]
Rat	Toxicology Studies	Oral (p.o.)	10, 30, and 100 mg/kg/day	28 days	No Observed Adverse Effect Level (NOAEL) was 100 mg/kg/day. [3]
Dog	Toxicology Studies	Oral (p.o.)	10, 30, and 100 mg/kg/day	28 days	No Observed Adverse Effect Level (NOAEL) was 30 mg/kg/day. [3]
Mouse	Neuroinflammation (LPS-induced)	Intravenous (i.v.)	1 mg/kg	Single dose (for blocking studies)	Used as a blocking agent for PET imaging with [11C] GSK1482160. [4] [5]

Experimental Protocols

Protocol 1: Oral Administration in Rodent Models of Pain

This protocol is based on studies investigating the analgesic effects of **GSK1482160** in rat models of inflammatory and neuropathic pain.^[1]

1. Materials:

- **GSK1482160**
- Vehicle (e.g., appropriate aqueous-based vehicle for oral gavage)
- Oral gavage needles (size appropriate for the animal)
- Syringes
- Balance and weigh boats

2. Procedure:

- Preparation of Dosing Solution:
 - Accurately weigh the required amount of **GSK1482160**.
 - Prepare the vehicle solution. The exact composition of the vehicle should be optimized for solubility and stability.
 - Suspend or dissolve **GSK1482160** in the vehicle at the desired concentration (e.g., for a 10 mg/kg dose in a rat receiving 5 mL/kg, the concentration would be 2 mg/mL). Ensure the solution is homogenous.
- Animal Handling and Dosing:
 - Gently restrain the animal.
 - Measure the appropriate volume of the dosing solution based on the animal's body weight.
 - Administer the solution via oral gavage, ensuring the gavage needle is correctly placed to avoid injury.
- Dosing Schedule:
 - For chronic studies, administer the dose as required by the experimental design (e.g., twice daily for 5-8 days).^[1]

Protocol 2: Intravenous Administration for In Vivo Imaging Blocking Studies

This protocol is adapted from studies using **GSK1482160** as a blocking agent in PET imaging studies to confirm the specific binding of the radioligand [^{11}C]**GSK1482160** to the P2X7 receptor.^{[4][5]}

1. Materials:

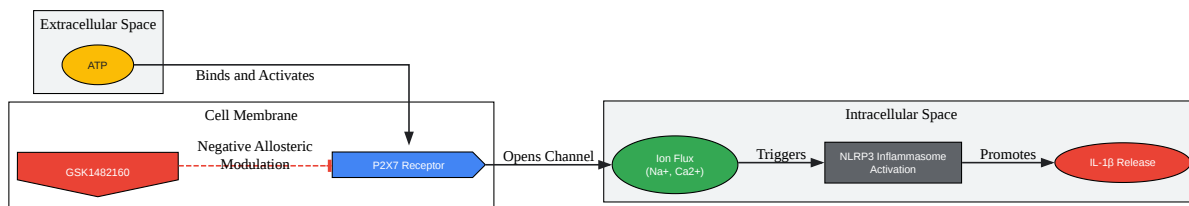
- **GSK1482160**
- Vehicle suitable for intravenous injection (e.g., saline with a solubilizing agent if necessary)
- Catheters or needles for intravenous injection (e.g., tail vein)
- Syringes
- Animal restrainer

2. Procedure:

- Preparation of Dosing Solution:
- Prepare a sterile solution of **GSK1482160** in a vehicle suitable for intravenous administration. The final concentration should be calculated to deliver the desired dose in a small volume.
- Animal Preparation and Dosing:
- Anesthetize the animal according to an approved protocol.
- Secure venous access (e.g., via a lateral tail vein catheter).
- Administer the **GSK1482160** solution (e.g., 1 mg/kg) intravenously approximately 10 minutes prior to the administration of the radiotracer ([^{11}C]**GSK1482160**).^{[4][5]}

Mandatory Visualizations

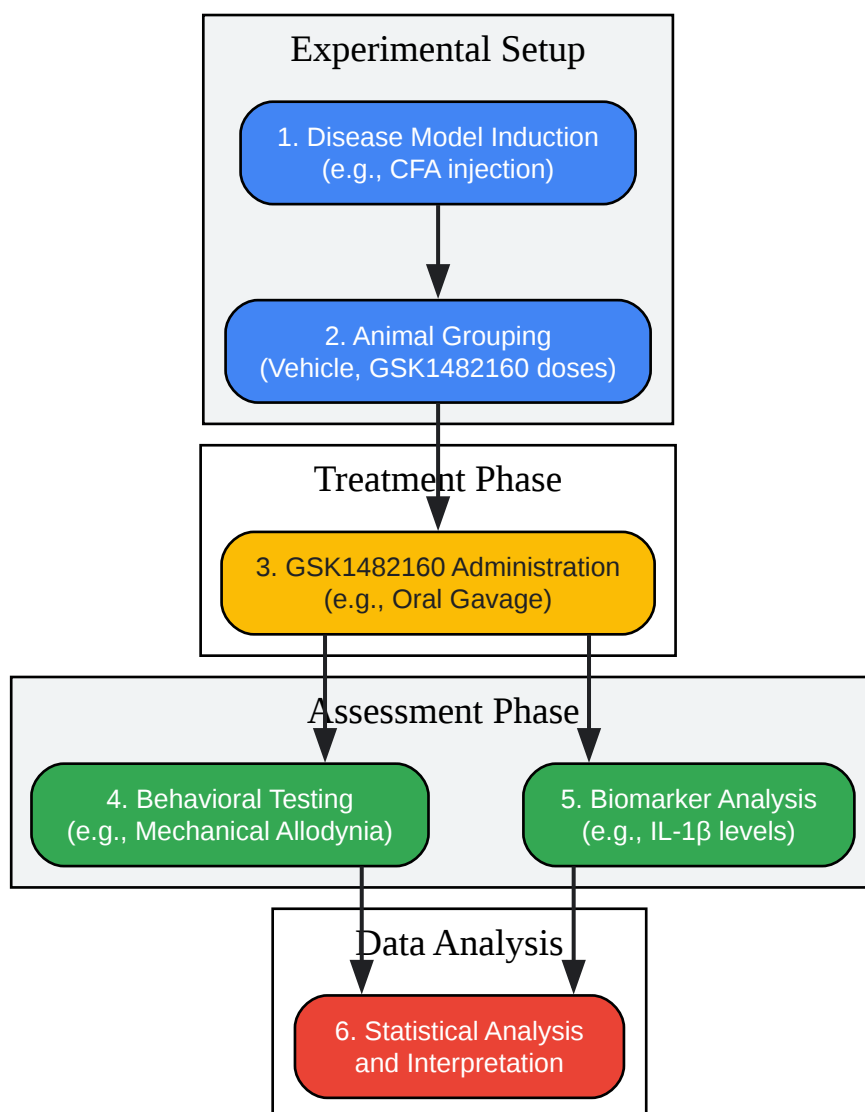
Signaling Pathway of P2X7 Receptor and Inhibition by GSK1482160



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Caption: P2X7R signaling and its inhibition by **GSK1482160**.

Experimental Workflow for In Vivo Efficacy Study



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Caption: A typical workflow for an in vivo efficacy study of **GSK1482160**.

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